

CAS number and molecular formula of Gossypetin 3-sophorose-8-glucoside.

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Compound of Interest

Compound Name: *Gossypetin 3-sophorose-8-glucoside*

Cat. No.: *B15588359*

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An In-Depth Technical Guide to Gossypetin 3-sophorose-8-glucoside

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, isolation, and potential biological activities of **Gossypetin 3-sophorose-8-glucoside**, a complex flavonol glycoside. The information is curated for professionals in the fields of natural product chemistry, pharmacology, and drug development.

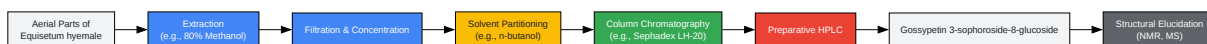
Chemical Identity and Properties

Gossypetin 3-sophorose-8-glucoside is a flavonoid glycoside, a class of natural compounds known for their diverse biological activities. Its core structure is based on the flavonol gossypetin, which is substituted with three sugar moieties.

Property	Value	Citation(s)
CAS Number	77306-93-5	[1]
Molecular Formula	C ₃₃ H ₄₀ O ₂₃	[1]
Molecular Weight	804.66 g/mol	
Class	Flavonol Glycoside	[1]
Natural Source	Aerial parts of Equisetum hyemale L.	[1]

Isolation and Characterization

While a specific, detailed protocol for the isolation of **Gossypetin 3-sophoroside-8-glucoside** is not readily available in the public domain, a general methodology for the extraction and purification of flavonoid glycosides from plant material can be adapted. The following workflow outlines a plausible approach based on established techniques for similar compounds.



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A generalized workflow for the isolation and characterization of flavonoid glycosides.

Experimental Protocols:

A detailed experimental protocol for a related compound, gossypetin-3'-O-glucoside, provides valuable insights into the characterization process. Spectroscopic techniques such as ¹H NMR and ¹³C NMR are crucial for structural elucidation.

Nuclear Magnetic Resonance (NMR) Spectroscopy:

While the specific NMR data for **Gossypetin 3-sophoroside-8-glucoside** is not available, the data for the closely related gossypetin-3'-O-glucoside can serve as a reference for identifying the core gossypetin structure and the attached glucoside moieties.[2][3] The presence of a

sophoroside (a disaccharide of two glucose units) at the 3-position and a glucoside at the 8-position would be confirmed by detailed 2D NMR experiments (COSY, HSQC, HMBC).

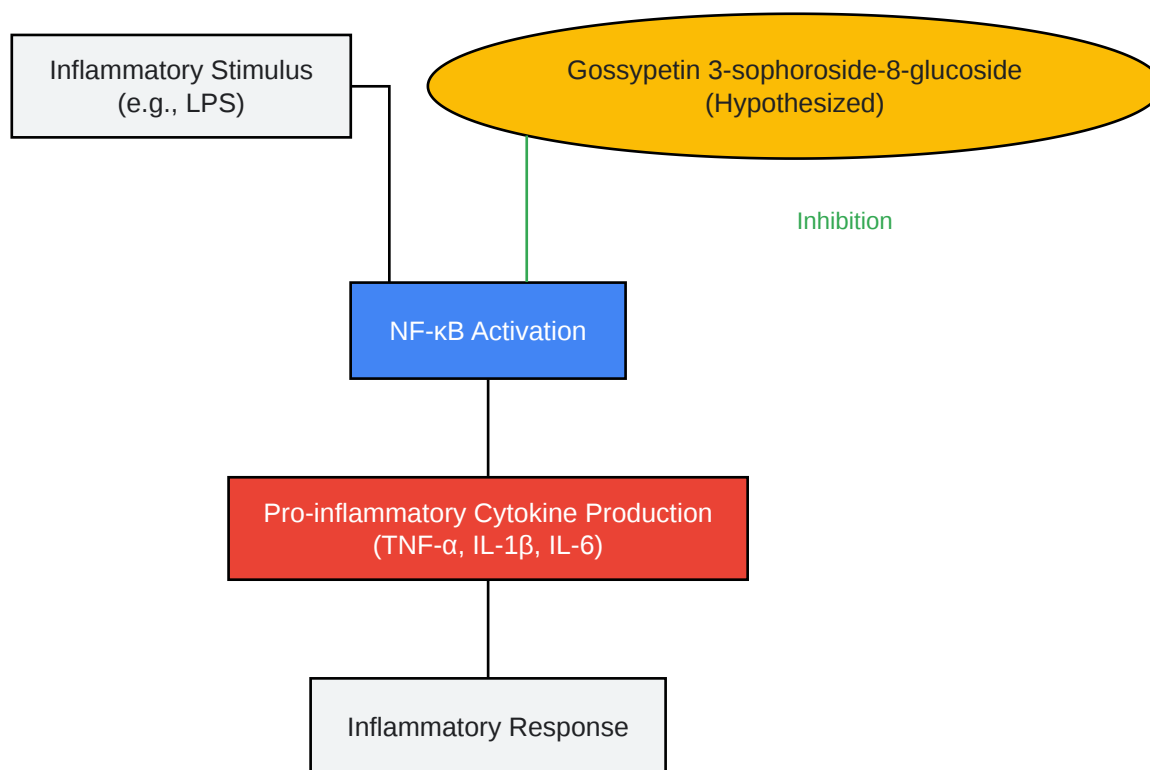
Technique	Purpose
¹ H NMR	To determine the number and types of protons in the molecule, including those on the aromatic rings and the sugar units.
¹³ C NMR	To identify the number and types of carbon atoms, distinguishing between aromatic, carbonyl, and sugar carbons.
COSY	To establish proton-proton correlations within the same spin system, aiding in the assignment of protons within each sugar and the aglycone.
HSQC	To correlate directly bonded proton and carbon atoms.
HMBC	To identify long-range proton-carbon correlations, which are critical for determining the attachment points of the sugar moieties to the aglycone and the linkage between the two glucose units of the sophoroside.

Biological Activity and Signaling Pathways

Research on the specific biological activities of **Gossypetin 3-sophoroside-8-glucoside** is limited. However, studies on the aglycone, gossypetin, and other closely related glycosides provide strong indications of its potential pharmacological effects, particularly in the realms of anti-inflammatory and neuroprotective activities.

A study on a similar compound, Gossypetin-3'-O-glycoside, demonstrated its ability to modulate the hypothalamic-pituitary-adrenal (HPA) axis, a key regulator of the stress response.^[4] This compound was found to down-regulate the expression of pro-inflammatory cytokines, suggesting a potent anti-inflammatory effect.^[4]

The anti-inflammatory actions of gossypetin and its derivatives are often linked to the inhibition of the NF- κ B signaling pathway. This pathway is a central mediator of inflammatory responses, and its inhibition leads to a reduction in the production of various pro-inflammatory molecules.



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Hypothesized anti-inflammatory mechanism via NF- κ B inhibition.

Potential Therapeutic Applications:

Given the established anti-inflammatory and antioxidant properties of the gossypetin core and related glycosides, **Gossypetin 3-sophoroside-8-glucoside** represents a promising candidate for further investigation in the following areas:

- **Inflammatory Disorders:** Its potential to inhibit key inflammatory pathways suggests utility in conditions such as arthritis, inflammatory bowel disease, and neuroinflammation.
- **Neurodegenerative Diseases:** The neuroprotective effects observed with similar compounds indicate that it could be explored for its therapeutic potential in diseases like Alzheimer's and Parkinson's.[4]

- Oncology: The aglycone gossypetin has been shown to suppress the growth of osteosarcoma cells and modulate inflammatory cytokine production in the tumor microenvironment.[5][6]

Future Directions

To fully elucidate the therapeutic potential of **Gossypetin 3-sophoroside-8-glucoside**, further research is warranted. Key areas for future investigation include:

- Development of a standardized isolation and purification protocol from Equisetum hyemale to ensure a consistent supply for research purposes.
- Complete structural elucidation using advanced 2D NMR techniques to confirm the precise glycosidic linkages.
- In-depth in vitro and in vivo studies to specifically determine its biological activities, including its anti-inflammatory, antioxidant, neuroprotective, and anti-cancer effects.
- Investigation of its mechanism of action, focusing on its interaction with specific signaling pathways and molecular targets.

This technical guide serves as a foundational resource for researchers and drug development professionals interested in **Gossypetin 3-sophoroside-8-glucoside**. The provided information, compiled from available scientific literature, highlights the potential of this complex natural product and underscores the need for further dedicated research to unlock its therapeutic applications.

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